

Application Note: Quantitative Analysis of 2,4,7-Trimethyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name:	2,4,7-Trimethyl-1H-indole-3-carbaldehyde
CAS No.:	883547-98-6
Cat. No.:	B1308988

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Introduction & Chemical Context

2,4,7-trimethyl-1H-indole-3-carbaldehyde (CAS: 883547-98-6) is a highly functionalized indole derivative. Within drug discovery, this scaffold serves as a critical pharmacophore, particularly in the development of tubulin polymerization inhibitors and kinase modulators. The specific substitution pattern—methyl groups at the 2, 4, and 7 positions—imparts unique steric and electronic properties that distinguish it from the more common indole-3-carbaldehyde.

Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

- Molecular Formula:
- Molecular Weight: 187.24 g/mol
- LogP (Predicted): ~3.2 (High lipophilicity due to trimethylation)
- Solubility: Low in water; High in DMSO, Methanol, Acetonitrile.

- **Key Reactivity:** The C3-aldehyde is susceptible to oxidation (to carboxylic acid) and Schiff base formation. The C2-methyl group sterically hinders nucleophilic attack at the C2 position but stabilizes the indole core.

Analytical Challenges

- **Oxidative Instability:** The aldehyde moiety can oxidize to 2,4,7-trimethyl-1H-indole-3-carboxylic acid during sample processing.
- **Isomeric Separation:** Differentiating this specific isomer from other trimethyl-indole-3-carbaldehydes (e.g., 2,5,7-trimethyl) requires high-resolution chromatography.
- **Matrix Interference:** In biological matrices (plasma/microsomes), the compound's high lipophilicity leads to strong protein binding.

Method Development Strategy

Chromatographic Mode Selection

Given the predicted LogP of >3.0, Reverse Phase Chromatography (RPC) is the primary choice.

- **Stationary Phase:** A C18 column is standard. However, a Phenyl-Hexyl column is recommended for superior selectivity if separating structural isomers, as the interactions with the indole core provide an orthogonal separation mechanism to pure hydrophobicity.
- **Mobile Phase:** Acidic pH (0.1% Formic Acid) is required to suppress the ionization of residual silanols and improve peak shape. The indole nitrogen is not basic enough ($pK_a < -2$) to be protonated under standard LC conditions, but the acidic environment prevents aldehyde hydration.

Detection Strategy

- **UV/Vis:** The indole chromophore absorbs strongly at 280 nm and 254 nm.
- **Mass Spectrometry:** The molecule ionizes well in Positive Electrospray Ionization (ESI+) mode, forming the

ion at m/z 188.2.

Protocol 1: HPLC-UV Purity Assessment

For Quality Control (QC) of synthesized material or raw material inspection.

Reagents and Equipment

- Instrument: HPLC system with Diode Array Detector (DAD).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 μ m) or equivalent.
- Solvents: HPLC-grade Acetonitrile (ACN) and Water with 0.1% Trifluoroacetic Acid (TFA).

Chromatographic Conditions

Parameter	Setting
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	5-10 μ L
Detection	UV at 285 nm (Reference: 360 nm)
Run Time	15 minutes

Gradient Table:

Time (min)	% Buffer A (0.1% TFA in Water)	% Buffer B (0.1% TFA in ACN)
0.0	90	10
10.0	10	90
12.0	10	90
12.1	90	10

| 15.0 | 90 | 10 |

System Suitability Criteria

- Tailing Factor:
- Theoretical Plates:
- Precision (RSD):

for 5 replicate injections of standard.

Protocol 2: LC-MS/MS Bioanalysis (PK Studies)

For quantification in plasma or microsomal incubations.

Mass Spectrometry Parameters (ESI+)

The method uses Multiple Reaction Monitoring (MRM) for high sensitivity.

- Source: ESI Positive
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 400°C

MRM Transitions: | Analyte | Precursor (

) | Product (

) | Collision Energy (eV) | Rationale | | :--- | :--- | :--- | :--- | :--- | | Target | 188.1 | 170.1 | 15 | Loss of

(aldehyde instability) | | Target (Quant) | 188.1 | 158.1 | 25 | Loss of

(Aldehyde cleavage) | | Target (Qual) | 188.1 | 144.1 | 35 | Ring fragmentation/Methyl loss | | IS (e.g., Indole-D5) | 123.1 | 80.1 | 20 | Standard Indole transition |

Sample Preparation (Protein Precipitation)

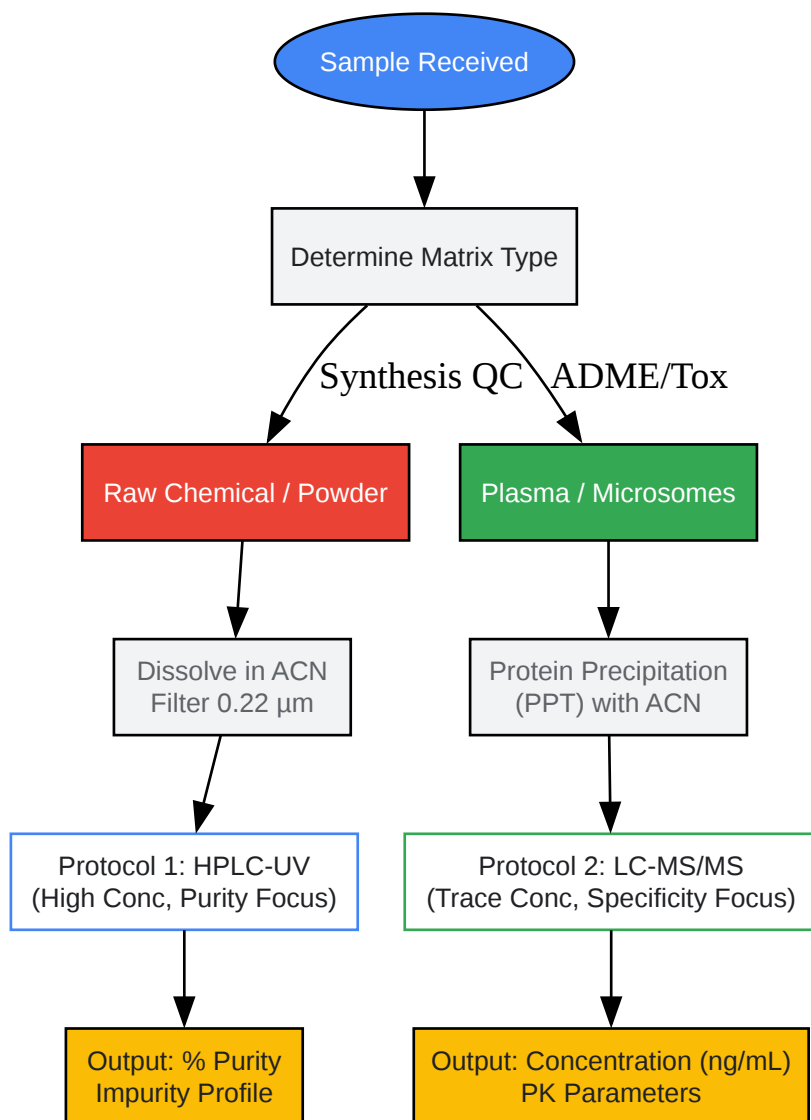
- Aliquot: Transfer 50 µL of plasma into a 1.5 mL tube.
- Spike: Add 10 µL of Internal Standard (IS) solution.

- Precipitate: Add 200 μ L of ice-cold Acetonitrile containing 0.1% Formic Acid.
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 10,000 x g for 10 minutes at 4°C.
- Transfer: Move supernatant to an HPLC vial. Note: Do not dry down and reconstitute if possible, to avoid aldehyde oxidation during evaporation.

Visualizations

Analytical Workflow Logic

This diagram illustrates the decision matrix for selecting the appropriate protocol based on the sample type.

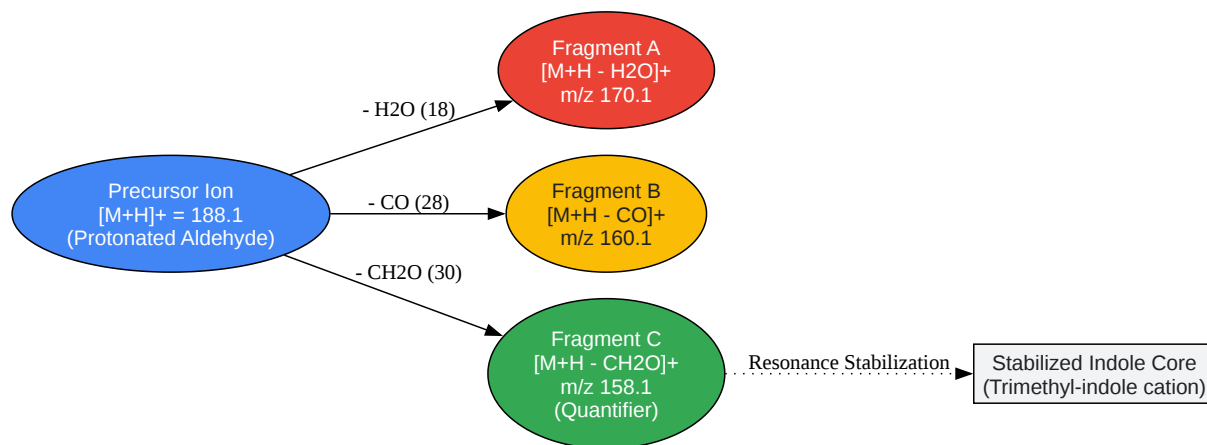


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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sample origin.

MS/MS Fragmentation Pathway

Understanding the fragmentation is crucial for validating the MRM transitions.



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Figure 2: Proposed ESI+ fragmentation pathway for **2,4,7-trimethyl-1H-indole-3-carbaldehyde**.

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